

In-Depth Technical Guide to Tris(4-chlorophenyl)phosphine

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Compound of Interest

Compound Name: *Tris(4-chlorophenyl)phosphine*

Cat. No.: *B071986*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tris(4-chlorophenyl)phosphine**, a significant organophosphorus compound utilized in various scientific domains. This document details its fundamental chemical properties, synthesis, and analytical characterization, with a focus on its applications in chemical research and drug development.

Core Molecular Data

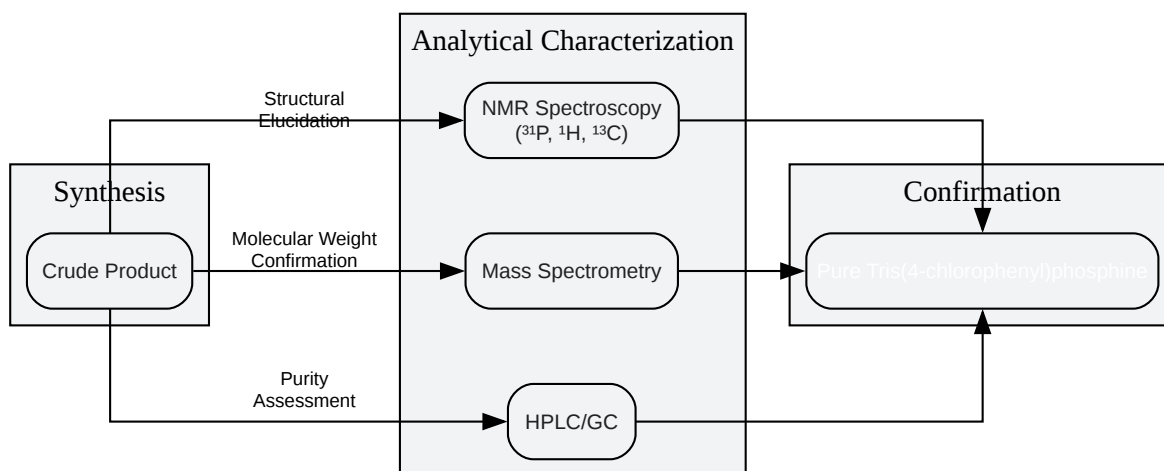
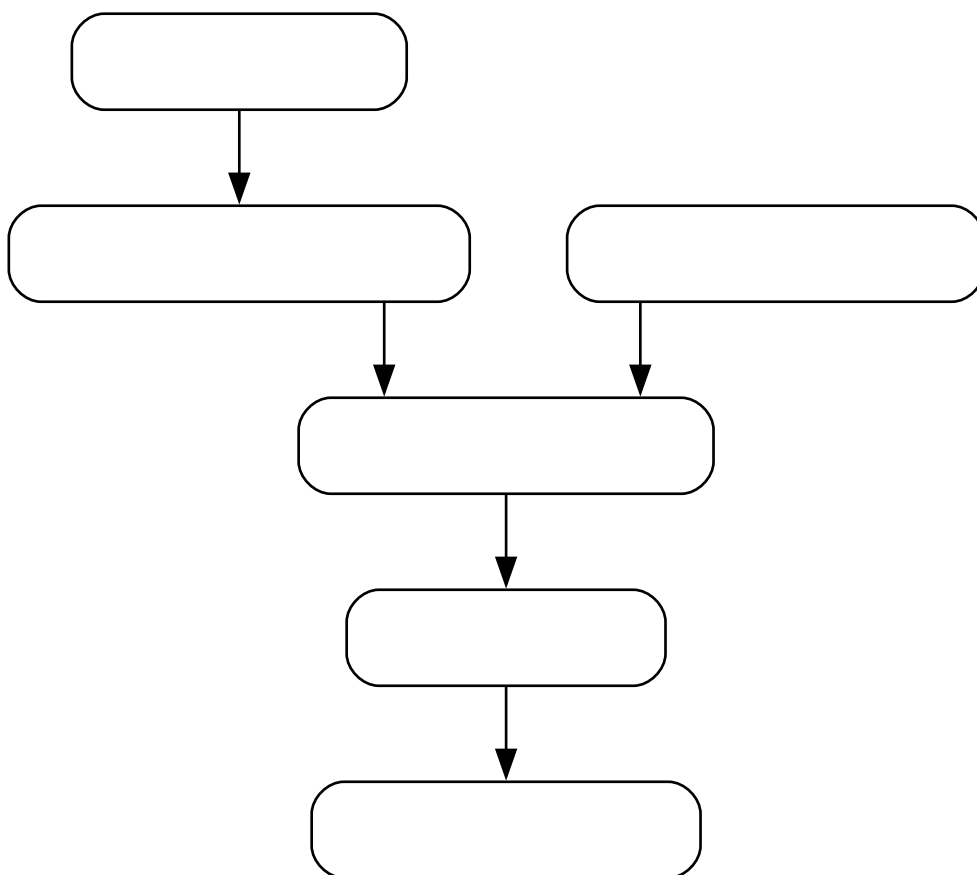
Tris(4-chlorophenyl)phosphine, a chlorinated aromatic phosphine, is a solid at room temperature. Its key molecular and physical properties are summarized below, providing a foundational understanding of its chemical identity.

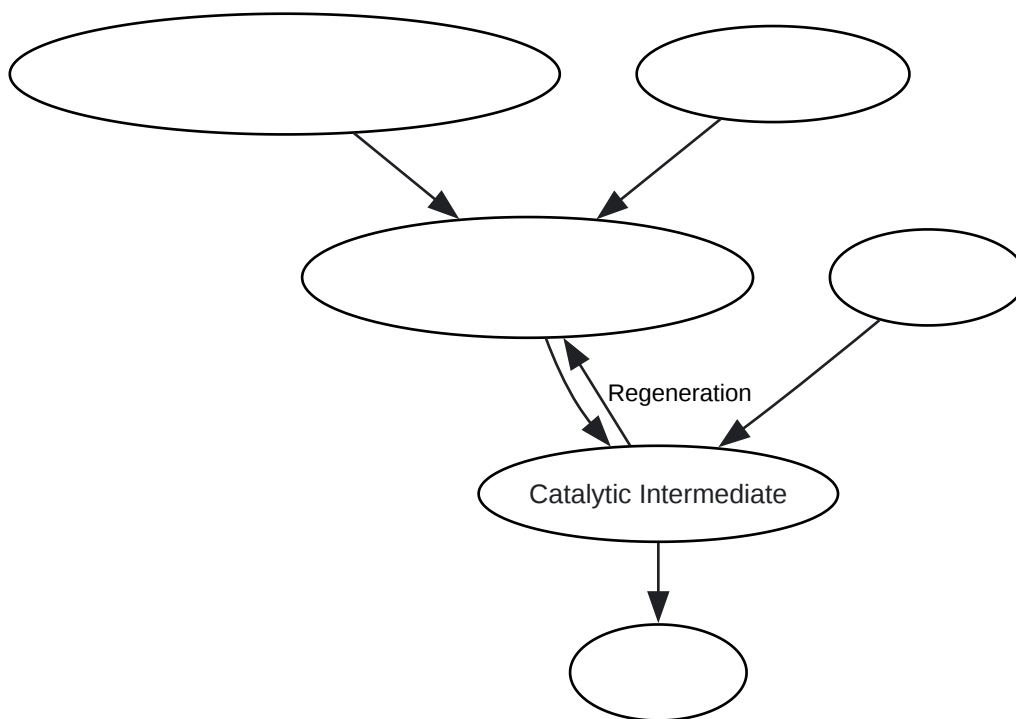
Property	Value	Reference
Molecular Weight	365.62 g/mol	[1][2]
Molecular Formula	C ₁₈ H ₁₂ Cl ₃ P	[2]
Linear Formula	(ClC ₆ H ₄) ₃ P	[1]
CAS Number	1159-54-2	[1][2]
EC Number	214-596-7	[1]
MDL Number	MFCD00013639	[1]
Purity	≥97%	[2]

Synthesis and Experimental Protocols

The synthesis of **Tris(4-chlorophenyl)phosphine** typically involves the reaction of phosphorus trichloride with a Grignard reagent derived from 1-bromo-4-chlorobenzene. A generalized experimental workflow for its synthesis is outlined below.

General Synthesis Workflow





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References

- 1. 95%, powder | Sigma-Aldrich [sigmaaldrich.com]
- 2. scbt.com [scbt.com]
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